

# Application Notes and Protocols for Mal-PEG2-NHS Antibody Conjugation

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## Compound of Interest

Compound Name: Mal-PEG2-NHS

Cat. No.: B11826682

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These application notes provide a detailed guide for the successful conjugation of antibodies with payloads using the heterobifunctional Maleimide-PEG2-N-hydroxysuccinimide (**Mal-PEG2-NHS**) ester linker. This linker enables a two-step covalent conjugation, first to primary amines on the antibody and subsequently to sulfhydryl groups on a payload molecule, creating stable antibody conjugates for various applications, including the development of antibody-drug conjugates (ADCs).

## Introduction

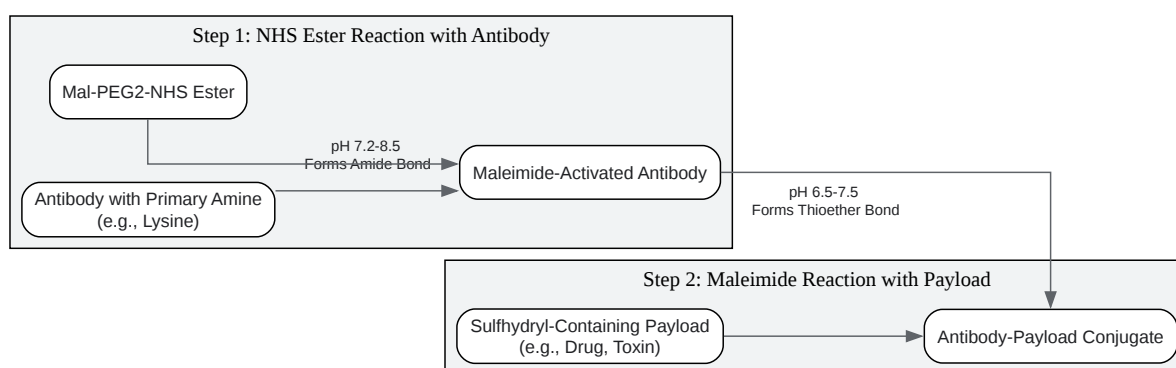
The **Mal-PEG2-NHS** ester is a popular crosslinker in bioconjugation due to its specific reactivity and the inclusion of a polyethylene glycol (PEG) spacer. The NHS ester group reacts with primary amines, such as the  $\epsilon$ -amines of lysine residues on the antibody surface, to form stable amide bonds. The maleimide group specifically reacts with sulfhydryl (thiol) groups to form a stable thioether bond. The PEG spacer enhances the solubility and stability of the resulting conjugate.<sup>[1][2][3]</sup>

This document outlines the reaction conditions, a detailed two-step experimental protocol, methods for purification, and characterization of the final antibody conjugate.

## Reaction Mechanism & Workflow

The conjugation process is typically performed in a two-step manner to ensure specificity and minimize side reactions.[2][4] First, the NHS ester of the **Mal-PEG2-NHS** linker is reacted with the antibody. After removing the excess linker, the maleimide-activated antibody is then reacted with a sulfhydryl-containing payload.

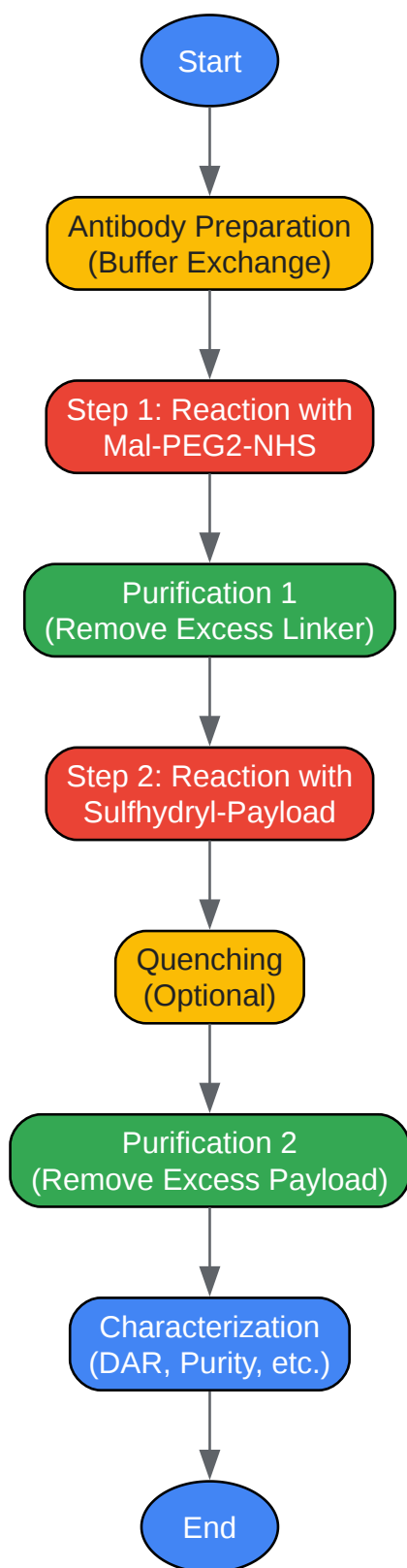
### Reaction Mechanism



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Caption: Two-step reaction of **Mal-PEG2-NHS** with an antibody and payload.

### Experimental Workflow



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## References

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